

A Technical Guide to Substituted Hydroxyphenylboronic Acids: Analysis and Applications

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Compound of Interest

Compound Name: *2-Chloro-6-fluoro-5-hydroxyphenylboronic acid*

CAS No.: 958646-67-8

Cat. No.: B1466075

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Introduction

In the landscape of modern synthetic chemistry and drug discovery, arylboronic acids stand out as exceptionally versatile building blocks. Their utility, particularly in palladium-catalyzed cross-coupling reactions, has revolutionized the construction of complex molecular architectures. This guide provides an in-depth technical examination of the chemical properties, synthesis, and applications of a specific subclass: halogenated and hydroxylated phenylboronic acids.

While the specific compound **2-Chloro-6-fluoro-5-hydroxyphenylboronic acid** was the subject of the initial query, a thorough review of publicly available scientific literature and chemical databases reveals a lack of specific experimental data for this exact structure. Therefore, to maintain the highest degree of scientific integrity, this guide will focus on closely related and well-characterized analogs. The principles, protocols, and predictive data herein are directly applicable and provide a robust framework for researchers working with this class

of compounds. We will draw specific data from analogs like 2-Chloro-6-fluorophenylboronic acid and (2-Chloro-6-hydroxyphenyl)boronic acid to build a comprehensive profile.

Phenylboronic acids are generally stable, easy-to-handle crystalline solids that serve as mild Lewis acids.[1] Their prominence is largely due to their role in the Suzuki-Miyaura coupling reaction, a cornerstone of C-C bond formation.[2][3] The incorporation of multiple, distinct functional groups—such as chlorine, fluorine, and hydroxyl moieties—creates a trifunctional reagent with significant potential for constructing highly substituted biaryl systems, which are prevalent in pharmaceuticals and advanced materials.[4]

Section 1: Core Chemical and Physical Properties

The properties of a specific boronic acid are dictated by its substituents. Electron-withdrawing groups like halogens and electron-donating groups like hydroxyls modulate the reactivity of the boronic acid and the aromatic ring. Below is a summary of the known properties of a key structural analog.

Property	Data for 2-Chloro-6-fluorophenylboronic acid	Reference
CAS Number	313545-32-3	[5]
Molecular Formula	C ₆ H ₅ BClFO ₂	[5]
Molecular Weight	174.37 g/mol	[5]
Appearance	White Crystalline Powder	[5]
Melting Point	131-135 °C	[5]
Predicted pKa	8.03 ± 0.58	[5]
Storage	Sealed in a dry, dark place at room temperature or refrigerated.	[5][6]

Expert Insights:

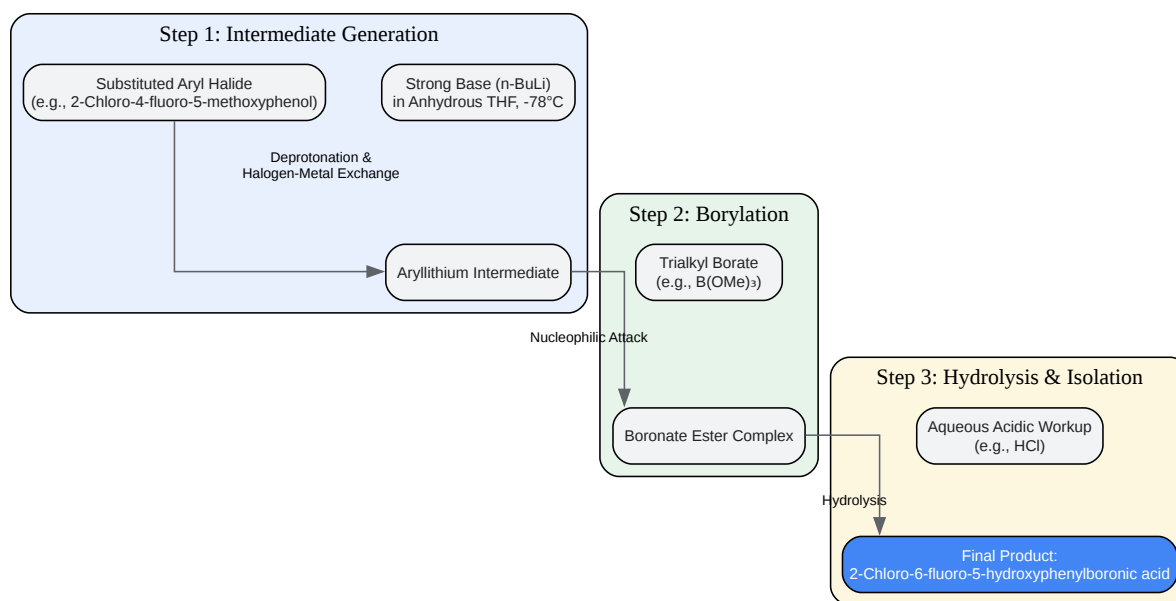
- **Impact of the Hydroxyl Group:** The addition of a hydroxyl group at the 5-position, as in the requested molecule, would be expected to slightly increase the molecular weight and potentially alter the melting point due to changes in crystal lattice packing and intermolecular hydrogen bonding.
- **Stability Considerations:** Phenylboronic acids can undergo oxidative deboronation, especially under biological conditions.^{[7][8]} The electron-withdrawing nature of the chloro and fluoro substituents can offer some electronic stabilization against oxidation compared to unsubstituted phenylboronic acid.^[9] Proper storage in a dry, inert environment is crucial to prevent degradation.^[6]

Section 2: Synthesis and Purification

A definitive, published synthesis for **2-chloro-6-fluoro-5-hydroxyphenylboronic acid** is not available. However, a robust and widely applicable methodology for synthesizing substituted hydroxyphenylboronic acids involves directed ortho-metalation or halogen-metal exchange followed by borylation.

The most logical synthetic approach would start from a corresponding multi-substituted phenol. The process involves the deprotonation of the aryl halide with a strong base like n-butyllithium, which can also induce a lithium-halogen exchange, followed by quenching the resulting aryllithium intermediate with a borate ester. A final acidic workup hydrolyzes the boronate ester to the desired boronic acid.^[10]

Workflow: General Synthesis of a Hydroxyphenylboronic Acid



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Caption: General synthetic workflow for hydroxyphenylboronic acids.

Protocol: Hypothetical Laboratory-Scale Synthesis

Disclaimer: This protocol is a generalized procedure based on established chemical principles and should be adapted and optimized by a qualified chemist.

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Argon or Nitrogen), add the starting material, a suitably protected 2-chloro-6-fluoro-5-hydroxyphenol derivative (1.0 eq), and dissolve it in anhydrous tetrahydrofuran (THF). Cool the solution to -78 °C using a dry ice/acetone bath.

- **Lithiation:** Slowly add n-butyllithium (2.2 eq, as a solution in hexanes) dropwise via syringe, maintaining the temperature at -78 °C. The multiple equivalents are necessary to deprotonate the phenol and perform the halogen-metal exchange. Stir the reaction mixture for 1-2 hours at this temperature.
 - **Causality:** n-Butyllithium is a powerful base essential for generating the highly reactive aryllithium species required for the next step. The low temperature is critical to prevent side reactions.
- **Borylation:** To the aryllithium solution, add trimethyl borate (1.5 eq) dropwise, ensuring the temperature remains below -70 °C. After the addition is complete, allow the reaction to slowly warm to room temperature and stir overnight.
 - **Causality:** The boron atom in the borate ester is electrophilic and is attacked by the nucleophilic carbon of the aryllithium intermediate.
- **Hydrolysis and Workup:** Cool the reaction mixture in an ice bath and quench it by the slow addition of aqueous HCl (e.g., 2 M) until the pH is acidic (~pH 2). Stir vigorously for 1-2 hours.
 - **Causality:** The acid protonates the boronate ester, leading to hydrolysis and formation of the free boronic acid, B(OH)₂.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent like ethyl acetate (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or silica gel column chromatography to yield the pure phenylboronic acid.

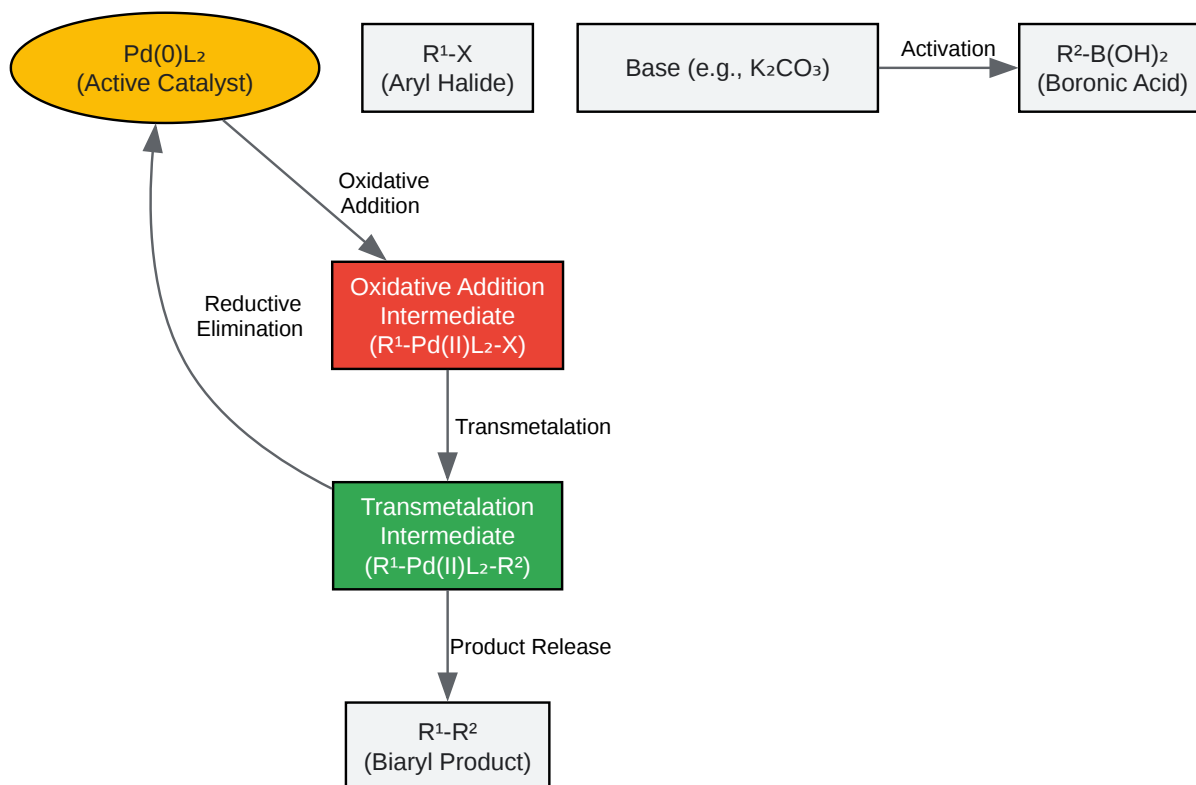
Section 3: Chemical Reactivity and Key Applications

The primary utility of **2-chloro-6-fluoro-5-hydroxyphenylboronic acid** in research is as a partner in the Suzuki-Miyaura cross-coupling reaction. This reaction forges a carbon-carbon bond between the boronic acid's aryl group and an organohalide.^[11]

The Suzuki-Miyaura Catalytic Cycle

The reaction is catalyzed by a palladium(0) complex and proceeds through three key mechanistic steps: oxidative addition, transmetalation, and reductive elimination.[3]

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide), forming a Pd(II) complex.
- **Transmetalation:** The organic group is transferred from the boron atom to the palladium center. This step requires activation of the boronic acid by a base to form a more nucleophilic boronate species.
- **Reductive Elimination:** The two organic partners on the Pd(II) complex couple and are eliminated from the metal center, regenerating the Pd(0) catalyst and forming the new C-C bond of the biaryl product.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Protocol: General Suzuki-Miyaura Cross-Coupling

- **Reactant Preparation:** In a reaction vessel, combine the aryl halide (1.0 eq), **2-chloro-6-fluoro-5-hydroxyphenylboronic acid** (1.2-1.5 eq), and a base (e.g., K_2CO_3 , CS_2CO_3 , or K_3PO_4 , 2.0-3.0 eq).
 - **Causality:** An excess of the boronic acid is often used to ensure complete consumption of the more valuable aryl halide. The choice of base is critical and can significantly impact yield; stronger bases are often required for less reactive halides like chlorides.[\[12\]](#)
- **Catalyst Addition:** Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 1-5 mol%) and ligand if required.
- **Solvent and Degassing:** Add a suitable solvent system (e.g., dioxane/water, toluene/water, or DMF). Degas the mixture thoroughly by bubbling argon through it for 15-30 minutes or by using freeze-pump-thaw cycles.
 - **Causality:** Oxygen must be removed as it can oxidize and deactivate the $Pd(0)$ catalyst.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and monitor its progress by TLC or LC-MS.
- **Workup and Purification:** Upon completion, cool the reaction, dilute with water, and extract with an organic solvent. The combined organic layers are then washed, dried, and concentrated. The final product is purified via column chromatography or recrystallization.

Applications in Drug Discovery

Boronic acids are integral to medicinal chemistry.[\[4\]](#) Their ability to participate in robust C-C bond formation makes them invaluable for synthesizing libraries of complex molecules for biological screening. Furthermore, the boronic acid moiety itself can act as a pharmacophore, forming reversible covalent bonds with serine proteases. Several FDA-approved drugs, such as Velcade® (bortezomib), are boronic acid-containing compounds.[\[4\]](#)

Section 4: Analytical Characterization (Predictive Data)

While experimental spectra for **2-chloro-6-fluoro-5-hydroxyphenylboronic acid** are not available, a predictive analysis based on its structure and data from analogs allows us to anticipate its key spectroscopic features.

Technique	Expected Observations
^1H NMR	- Aromatic region (6.5-8.0 ppm): Two doublets or multiplets corresponding to the two protons on the phenyl ring. - Hydroxyl protons (-OH and -B(OH) ₂): Broad singlets, typically between 4.0-6.0 ppm and 8.0-9.0 ppm, respectively. These peaks are D ₂ O exchangeable.
^{13}C NMR	- Aromatic carbons: Multiple signals between 110-160 ppm. - Carbon-Boron bond (C-B): A characteristically broad signal, often difficult to resolve, around 130-140 ppm.
^{19}F NMR	- A singlet corresponding to the single fluorine atom. The chemical shift will be dependent on the solvent and electronic environment.
^{11}B NMR	- A broad singlet in the range of δ 28-34 ppm, typical for sp ² -hybridized boron in arylboronic acids.
Mass Spec (ESI-)	- Expected [M-H] ⁻ peak at approximately 188.98 m/z for C ₆ H ₄ BClFO ₃ ⁻ .

Section 5: Safety and Handling

Substituted phenylboronic acids must be handled with appropriate care in a laboratory setting. The available safety data for analogs provides a strong basis for handling procedures.

Hazard Category	GHS Classification and Precautionary Statements
Classification	Irritant. May cause skin, eye, and respiratory irritation.[6][13] Harmful if swallowed.[6][14]
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Precautionary Statements	P261: Avoid breathing dust.[15] P264: Wash skin thoroughly after handling.[15] P280: Wear protective gloves/eye protection/face protection.[16] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[15] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[16]

Handling and Storage Protocol:

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[6]
- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile).[15]
- Storage: Keep the container tightly sealed and store in a cool, dry, and dark place.[5] For long-term stability, storage under an inert atmosphere (argon or nitrogen) in a refrigerator is recommended.[6]
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[6]

References

- Preparation method of hydroxyphenylboronic acid.
- The synthesis of 2-chloro-6-(2',6'-dichlorophenyl)phenylboronic acid. ResearchGate. [[Link](#)]

- Safety Data Sheet (SDS) Hydrofluorosilicic Acid. Bay Area Clean Water Agencies. [\[Link\]](#)
- From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials. MDPI. [\[Link\]](#)
- 2-Fluoro-6-hydroxyphenylboronic acid | C₆H₆BFO₃ | CID 53216280. PubChem. [\[Link\]](#)
- (2-Chloro-6-hydroxyphenyl)boronic acid | C₆H₆BClO₃ | CID 54758882. PubChem. [\[Link\]](#)
- (2-Chloro-6-hydroxyphenyl)boronic acid. Lead Sciences. [\[Link\]](#)
- Boronic acid with high oxidative stability and utility in biological contexts. PNAS. [\[Link\]](#)
- Design and discovery of boronic acid drugs. PubMed. [\[Link\]](#)
- Suzuki Coupling. Organic Chemistry Portal. [\[Link\]](#)
- Phenylboronic acid. Wikipedia. [\[Link\]](#)
- Suzuki-Miyaura Coupling. Chemistry LibreTexts. [\[Link\]](#)
- Suzuki-Miyaura coupling reaction using pentafluorophenylboronic acid. PubMed. [\[Link\]](#)
- Intramolecular Hydrogen Bonding in N6-Substituted 2-Chloroadenosines: Evidence from NMR Spectroscopy. PMC - NIH. [\[Link\]](#)
- Boronic acid with high oxidative stability and utility in biological contexts. PubMed - NIH. [\[Link\]](#)
- Boronic acid with high oxidative stability and utility in biological contexts - Supporting Information. Raines Lab. [\[Link\]](#)
- Suzuki-Miyaura cross-coupling: Practical Guide. Yoneda Labs. [\[Link\]](#)
- Improving the oxidative stability of boronic acids through stereoelectronic effects. ACS. [\[Link\]](#)
- Safety Data Sheet. Diversey SDS. [\[Link\]](#)

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Sources

- 1. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Yoneda Labs [yonedalabs.com]
- 4. Design and discovery of boronic acid drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 2-CHLORO-6-FLUOROPHENYLBORONIC ACID CAS#: 313545-32-3 [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. Boronic acid with high oxidative stability and utility in biological contexts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Improving the oxidative stability of boronic acids through stereoelectronic effects - American Chemical Society [acs.digitellinc.com]
- 9. pnas.org [pnas.org]
- 10. CN111072698A - Preparation method of hydroxyphenylboronic acid - Google Patents [patents.google.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Suzuki Coupling [organic-chemistry.org]
- 13. 2-Fluoro-6-hydroxyphenylboronic acid | C₆H₆BF₃O₃ | CID 53216280 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. bacwa.org [bacwa.org]
- 15. fishersci.com [fishersci.com]
- 16. sds.diversey.com [sds.diversey.com]
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